

A Comparative Guide to Generating Time-Series Datasets of AS1928370's Advertised Routes

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Compound of Interest

Compound Name: AS1928370

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For researchers, scientists, and drug development professionals venturing into network analysis, understanding the dynamics of Border Gateway Protocol (BGP) routing is crucial. This guide provides a comparative overview of methodologies to generate time-series datasets of advertised routes for a specific Autonomous System (AS), in this case, **AS1928370**. We will explore publicly available data sources and open-source tools, presenting supporting protocols and data structures for effective analysis.

Public BGP Data Repositories: The Foundation for Time-Series Analysis

The primary sources for historical BGP data are public repositories that collect routing information from a global network of vantage points. Two of the most prominent repositories are:

- RIPE NCC's Routing Information Service (RIS): RIS collects and stores Internet routing data from a globally distributed set of Remote Route Collectors (RRCs).^{[1][2][3]} This data is accessible through various tools and raw data dumps.^{[1][2]}
- University of Oregon's RouteViews: Similar to RIS, RouteViews collects BGP data from a wide range of peers, providing valuable insights into the global routing table.^{[4][5][6]} The data is available via archives and a dedicated API.^{[5][7]}

Both repositories store data in the Multi-threaded Routing Toolkit (MRT) format, which can capture BGP update messages, withdrawals, and routing table dumps.[8]

Comparison of Tools for Data Extraction and Analysis

Several tools can be utilized to query these repositories and construct a time-series dataset for **AS1928370**. The choice of tool depends on the desired level of detail, the complexity of the analysis, and the user's technical expertise.

Tool	Description	Data Sources	Access Method	Key Features	Best Suited For
RIPEstat	A web-based interface and API providing access to a vast collection of Internet-related data, including BGP routing information from RIS.[9][10]	RIPE RIS	Web UI, REST API	- Historical routing status and history. [11][12]- BGP update activity.[13]- User-friendly interface.	Quick, high-level analysis and visualization of routing history.
BGPStream	A C library and Python framework for the analysis of live and historical BGP data. [14][15]	RIPE RIS, RouteViews	C API, Python API	- Fine-grained filtering of BGP records.- Processing of large-scale datasets.- Customizable analysis workflows. [14]	In-depth, programmatic analysis of BGP data for research purposes.
BGPlay	A web-based tool that visualizes BGP route changes over time.[16][17] It is integrated	RIPE RIS	Web UI	- Graphical representation of AS paths.- Animation of routing changes.- Identification of routing	Visual analysis of specific routing events and understanding AS path dynamics.

with
RIPEstat.[16]

events like
hijacks and
leaks.[16]

Experimental Protocols for Time-Series Data Generation

Here, we outline detailed methodologies for generating a time-series dataset of **AS1928370**'s advertised routes using the compared tools.

Protocol 1: Using RIPEstat for a High-Level Time-Series Dataset

This protocol is suitable for researchers seeking a quick overview of the routing history of **AS1928370**.

Objective: To obtain a time-series dataset of prefixes originated by **AS1928370**.

Methodology:

- Access the RIPEstat Data API: Utilize the routing-history endpoint.[12]
- Formulate the API Query: Construct a URL to query for **AS1928370**.
 - <https://stat.ripe.net/data/routing-history/data.json?resource=AS1928370>
- Specify Time Interval (Optional): Use the starttime and endtime parameters for a specific period.
- Process the JSON Output: The output will contain a list of prefixes originated by **AS1928370** and the timelines of their announcements.[12]
- Data Structuring: Parse the JSON response and structure the data into a table with the following columns: prefix, starttime, endtime, peer_count.

Protocol 2: Using BGPStream for a Detailed Time-Series Dataset

This protocol is designed for in-depth analysis, allowing for the examination of individual BGP update messages.

Objective: To create a detailed time-series dataset of BGP announcements and withdrawals related to **AS1928370**.

Methodology:

- Install PyBGPStream: Set up the Python environment for BGPStream.
- Develop a Python Script: Write a script to iterate through BGP data and filter for records related to **AS1928370**.
- Configure BGPStream:
 - Set the data source to RIPE RIS and/or RouteViews.
 - Define the time interval of interest.
 - Filter the stream for records where **AS1928370** is the origin AS.
- Process BGP Records: For each BGP record, extract relevant information from the BGP update messages.[\[18\]](#)[\[19\]](#)
- Data Structuring: Store the extracted data in a structured format (e.g., CSV or a database) with the following fields: timestamp, record_type (announcement/withdrawal), prefix, as_path, communities.

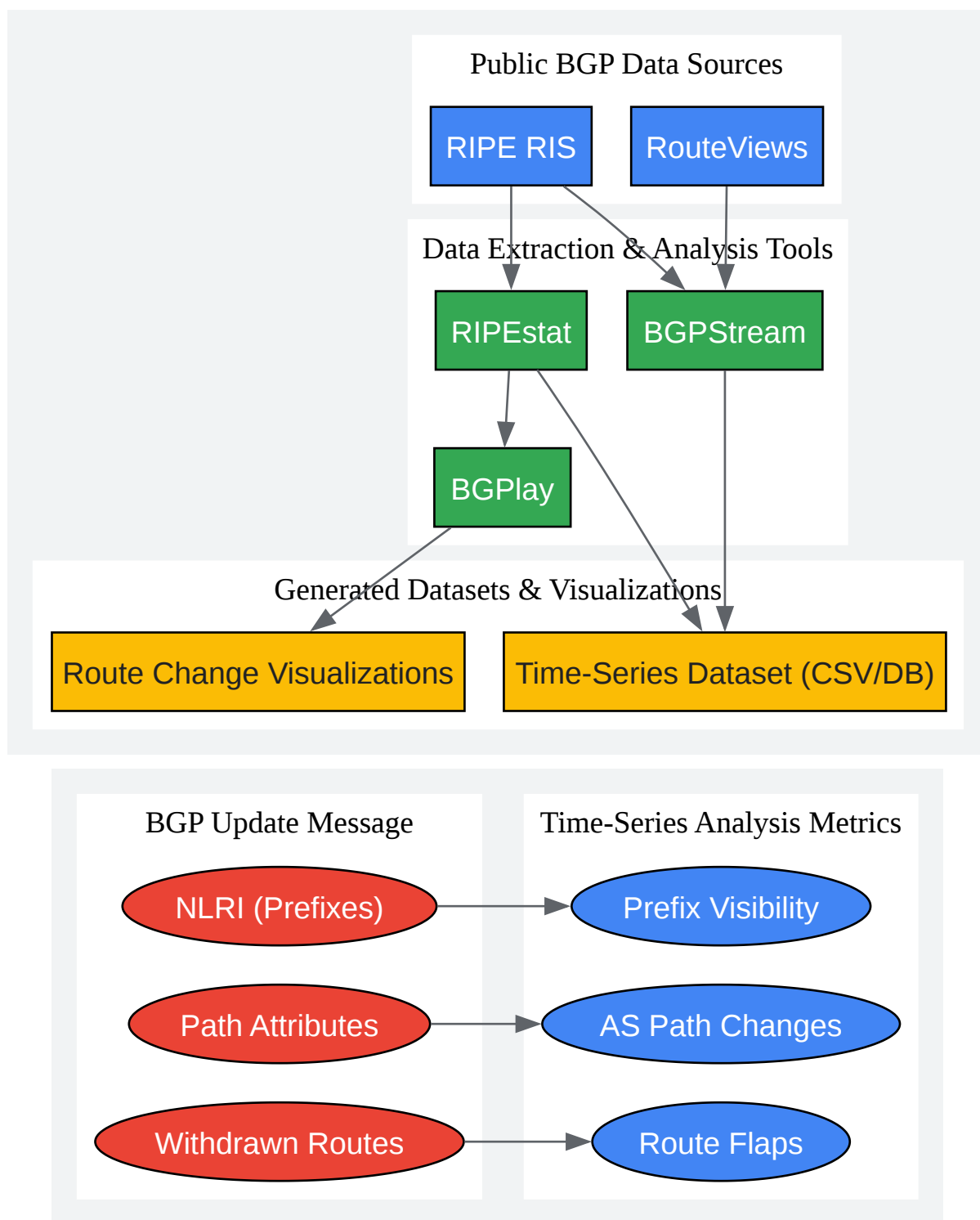
Quantitative Data Summary

The following table showcases the typical quantitative data that can be extracted for a time-series analysis of **AS1928370**'s advertised routes.

Metric	Description	Example Data Point (Hypothetical)
Advertised Prefixes	The number of unique IP prefixes announced by the AS.	15
Announcements	The count of BGP messages announcing a new or updated route.	120 per hour
Withdrawals	The count of BGP messages withdrawing a previously announced route.	30 per hour
AS Path Length (Avg)	The average number of ASes in the path to the announced prefixes.	4.2
Origin Changes	The number of times a prefix is announced with a different origin AS.	2
Peer Visibility	The number of monitoring peers that observe the announced routes.	95%

Visualizations

Visualizing the data collection and analysis workflow can provide clarity. The following diagrams are generated using the DOT language.



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- To cite this document: BenchChem. [A Comparative Guide to Generating Time-Series Datasets of AS1928370's Advertised Routes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12371349#time-series-datasets-of-as1928370-s-advertised-routes>]

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